

An In-depth Technical Guide to Isophorone Derivatives and Their Nomenclature

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Compound of Interest

Compound Name: Isophorone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **isophorone** and its derivatives, focusing on their nomenclature, synthesis, and key physicochemical properties. Detailed experimental protocols for the synthesis of industrially significant derivatives are provided, along with a summary of their quantitative data in structured tables for comparative analysis. Furthermore, this guide elucidates a key signaling pathway influenced by an **isophorone** derivative, offering insights for researchers in drug development and related fields.

Core Concepts: Isophorone and its Derivatives

Isophorone, systematically named 3,5,5-trimethylcyclohex-2-en-1-one, is an α,β -unsaturated cyclic ketone. Its structure, characterized by a cyclohexene ring with methyl and carbonyl functional groups, allows for a variety of chemical modifications, leading to a diverse range of derivatives with applications in polymers, coatings, and pharmaceuticals.

The nomenclature of **isophorone** derivatives follows the systematic rules established by the International Union of Pure and Applied Chemistry (IUPAC). The cyclohexenone ring serves as the parent structure, and the substituents are named and numbered according to their position on the ring. The carbonyl group is assigned position 1, and the double bond is typically between carbons 2 and 3.

Two of the most commercially significant derivatives are **Isophorone Diamine (IPDA)** and **Isophorone Diisocyanate (IPDI)**, which are key building blocks in the polymer industry.

Quantitative Data of Isophorone and Key Derivatives

The following tables summarize the key physicochemical and spectroscopic data for **isophorone** and some of its important derivatives.

Table 1: Physicochemical Properties of **Isophorone** and its Derivatives

Compound Name	IUPAC Name	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)
Isophorone	3,5,5-Trimethylcyclohex-2-en-1-one	C ₉ H ₁₄ O	138.21	-8.1	215.2
Isophorone Diamine (IPDA)	3- Aminomethyl- 3,5,5-trimethylcyclohexylamine	C ₁₀ H ₂₂ N ₂	170.30	10	247
Isophorone Diisocyanate (IPDI)	5-Isocyanato-1-(isocyanatomethyl)-1,3,3-trimethylcyclohexane	C ₁₂ H ₁₈ N ₂ O ₂	222.28	-60	158 (at 1.33 kPa)
Isophorone Nitrile	3-Cyano-3,5,5-trimethylcyclohexan-1-one	C ₁₀ H ₁₅ NO	165.23	88-90	-

Table 2: Key Spectroscopic Data of **Isophorone** and its Derivatives

Compound Name	¹ H NMR (δ ppm)	¹³ C NMR (δ ppm)	IR (cm ⁻¹)
Isophorone	5.8 (s, 1H, C=CH), 2.2 (s, 2H, CH ₂), 1.9 (s, 3H, CH ₃), 1.0 (s, 6H, 2xCH ₃)	199.9 (C=O), 160.4 (C=C), 125.5 (C=CH), 50.7, 45.2, 33.5, 28.3, 24.5	2958 (C-H), 1668 (C=O), 1628 (C=C)
Isophorone Diamine (IPDA)	0.8-1.7 (m, CH ₂ , CH), 2.4-2.8 (m, CHNH ₂ , CH ₂ NH ₂)	29.5, 31.5, 36.5, 43.5, 46.5, 50.5, 59.5	3350-3250 (N-H), 2950-2850 (C-H)
Isophorone Diisocyanate (IPDI)	0.9-1.8 (m, CH ₂ , CH), 3.0-3.5 (m, CHNCO, CH ₂ NCO)	22.5, 27.5, 31.0, 35.0, 41.0, 46.0, 56.0, 63.0, 122.0 (NCO)	2955 (C-H), 2250 (N=C=O)
Isophorone Nitrile	1.2-2.5 (m, CH ₂ , CH, CH ₃)	208.0 (C=O), 119.0 (C≡N), 25.0-55.0 (aliphatic C)	2960 (C-H), 2235 (C≡N), 1715 (C=O)

Experimental Protocols

Synthesis of Isophorone Diamine (IPDA) from Isophorone

The synthesis of **Isophorone** Diamine (IPDA) from **isophorone** is a multi-step process that involves the formation of **isophorone** nitrile as a key intermediate.

Step 1: Synthesis of **Isophorone** Nitrile

- Reaction: **Isophorone** undergoes a hydrocyanation reaction to form **isophorone** nitrile.
- Procedure: In a reaction vessel, **isophorone** is reacted with a cyanide source, such as sodium cyanide (NaCN), in the presence of an acid catalyst, like ammonium chloride (NH₄Cl), in a suitable solvent like N,N-dimethylformamide (DMF). The reaction mixture is heated to approximately 70-80°C and stirred for several hours.
- Work-up: After the reaction is complete, the mixture is cooled, and the **isophorone** nitrile is extracted using an organic solvent. The organic layer is then washed, dried, and the solvent

is evaporated to yield the crude product, which can be further purified by distillation or crystallization.

- Yield: This step can achieve a yield of over 90%.^[1]

Step 2: Reductive Amination of **Isophorone** Nitrile to **Isophorone** Diamine

- Reaction: **Isophorone** nitrile is converted to IPDA via catalytic hydrogenation in the presence of ammonia.
- Procedure: **Isophorone** nitrile is dissolved in a solvent like methanol and placed in a high-pressure autoclave. A hydrogenation catalyst, such as Raney Cobalt or Raney Nickel, is added to the mixture. The autoclave is then pressurized with ammonia and hydrogen gas. The reaction is carried out at an elevated temperature (e.g., 120-150°C) and pressure (e.g., 8-10 MPa) for several hours.
- Work-up: After the reaction, the autoclave is cooled and depressurized. The catalyst is filtered off, and the solvent is removed by distillation. The resulting crude IPDA can be purified by vacuum distillation.
- Yield: The yield for this step is typically high, often exceeding 95%.^[1]

Synthesis of **Isophorone Diisocyanate (IPDI)** from **Isophorone Diamine**

- Reaction: **Isophorone** Diamine (IPDA) is reacted with phosgene (COCl_2) or a phosgene substitute like triphosgene to yield **Isophorone** Diisocyanate (IPDI).
- Procedure: This reaction is highly hazardous and requires specialized equipment and safety precautions. Typically, a solution of IPDA in an inert solvent (e.g., chlorinated hydrocarbons) is added to a solution of excess phosgene in the same solvent at low temperatures. The reaction is highly exothermic and produces hydrogen chloride as a byproduct. The reaction mixture is then gradually heated to complete the reaction and to remove excess phosgene and HCl.
- Work-up: The solvent is removed by distillation, and the crude IPDI is purified by vacuum distillation.

- **Yield:** The phosgenation of IPDA to IPDI can achieve high yields, often greater than 90%.

Nomenclature of Isophorone Derivatives: A Systematic Approach

The IUPAC nomenclature for **isophorone** derivatives is based on identifying the parent cyclohexenone ring and then naming the substituents according to their position and priority.

General Rules:

- **Parent Chain:** The cyclohexenone ring is the parent structure.
- **Numbering:** The carbonyl carbon is assigned as C1. The numbering proceeds around the ring to give the double bond the lowest possible numbers (C2-C3).
- **Substituents:** Substituents are listed in alphabetical order with their corresponding locants.
- **Functional Groups:** The principal functional group is indicated by a suffix. Other functional groups are indicated by prefixes.

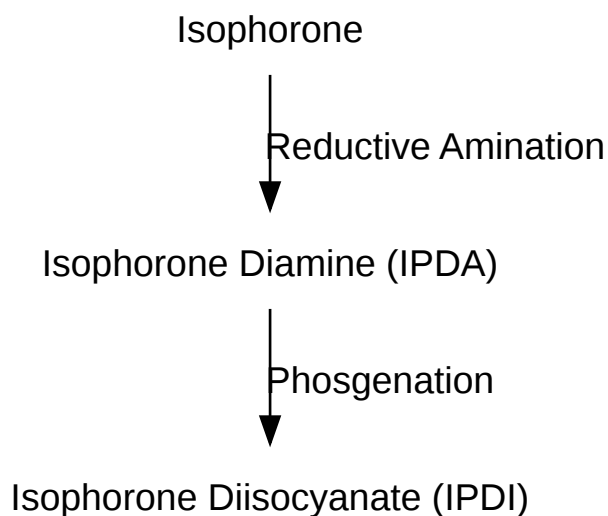
Examples:

- **Isophorone:** 3,5,5-Trimethylcyclohex-2-en-1-one
- **Isophorone Diamine (IPDA):** The systematic name is 3-(aminomethyl)-3,5,5-trimethylcyclohexan-1-amine. Here, the cyclohexane ring is saturated, and the two amine groups are the principal functional groups.
- **Aryl-substituted Isophorone Derivative:** A derivative with a phenyl group at the 4-position would be named 4-phenyl-3,5,5-trimethylcyclohex-2-en-1-one.

Visualizations

Chemical Structures

Chemical Structures of Isophorone and Key Derivatives

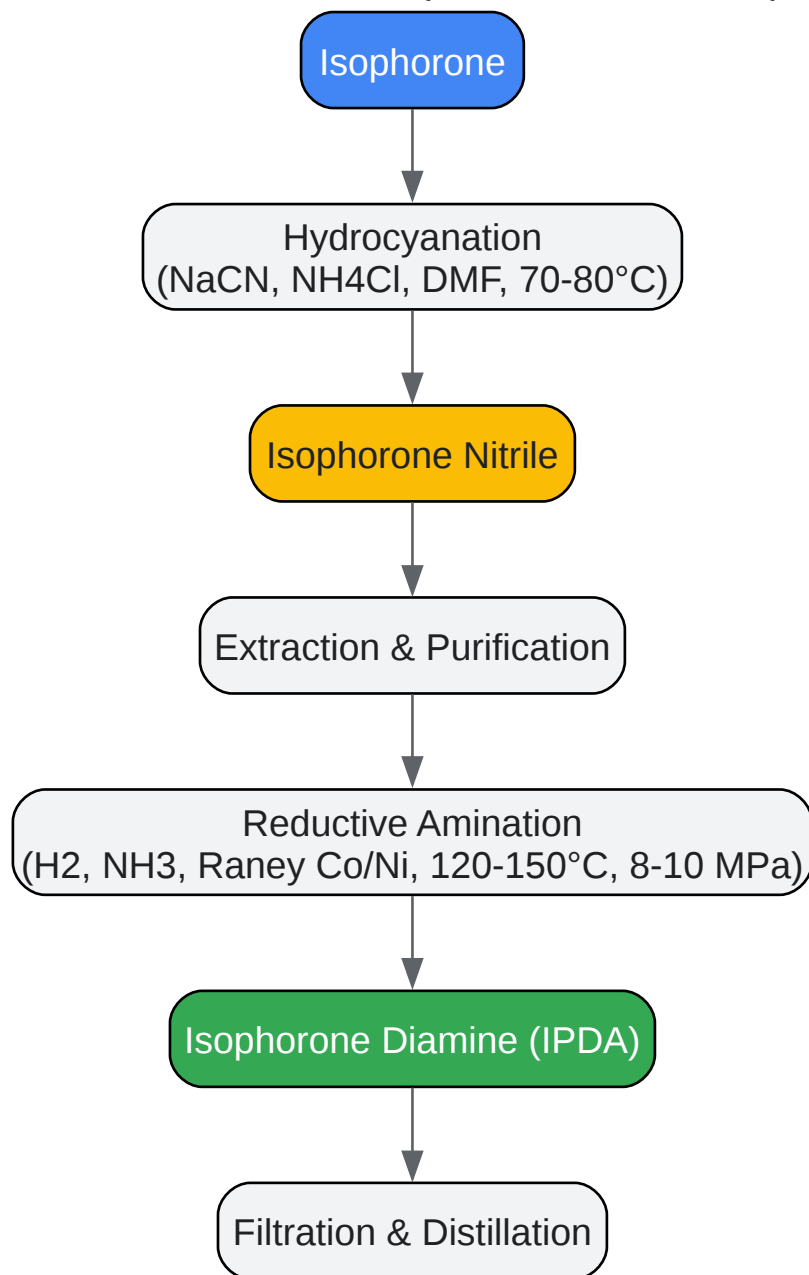


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Caption: Key **isophorone** derivatives and their synthetic relationship.

Synthesis Workflow of Isophorone Diamine (IPDA)

Synthesis Workflow of Isophorone Diamine (IPDA)

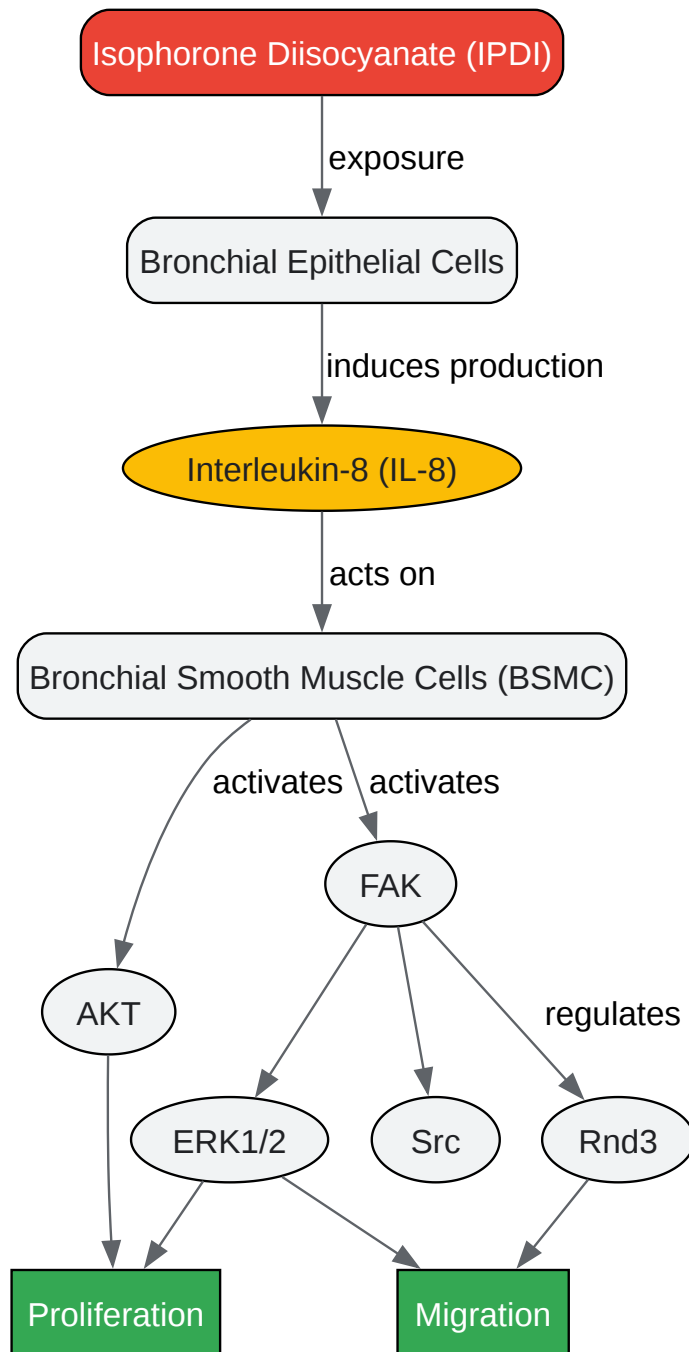


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Caption: Step-by-step workflow for the synthesis of IPDA from **isophorone**.

IPDI-Induced IL-8 Signaling Pathway in Airway Remodeling

IPDI-Induced IL-8 Signaling Pathway in Airway Smooth Muscle Cells

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Caption: Signaling cascade initiated by IPDI, leading to airway remodeling.

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References

- 1. Interactions of Isophorone Derivatives with DNA: Spectroscopic Studies | PLOS One [journals.plos.org]
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